

Anhydrous Cobalt(II) Bromide: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cobaltous bromide

Cat. No.: B1221230

[Get Quote](#)

Abstract

This technical guide provides a comprehensive overview of anhydrous cobalt(II) bromide (CoBr_2), a versatile inorganic compound with significant applications in chemical synthesis and biomedical research. This document details its physicochemical properties, methods of preparation, and its utility as a catalyst in organic reactions. Furthermore, it explores its emerging role as a hypoxia-mimetic agent in cell biology, offering insights for professionals in drug development and cellular research. Detailed experimental protocols and data are presented to facilitate practical application and further investigation.

Introduction

Anhydrous cobalt(II) bromide is an inorganic salt that appears as a vibrant green crystalline solid.^[1] It is recognized for its hygroscopic nature, readily converting to its hydrated forms upon exposure to moisture.^[1] This compound is a valuable tool for researchers and scientists due to its catalytic activity in a variety of organic transformations and its ability to induce a hypoxic state in cellular models, which is crucial for studying various physiological and pathological processes, including cancer biology and ischemic diseases.

Physicochemical Properties

Anhydrous CoBr_2 possesses distinct physical and chemical properties that are essential for its application in various scientific domains. A summary of its key quantitative data is presented in Table 1.

Property	Value	References
Molecular Formula	CoBr ₂	[1]
Molecular Weight	218.74 g/mol	[1]
Appearance	Bright green crystalline solid	[1]
Density	4.909 g/cm ³	[1]
Melting Point	678 °C	[1]
Solubility in Water	66.7 g/100 mL (59 °C)	[1]
68.1 g/100 mL (97 °C)	[1]	
Solubility in Other Solvents	Soluble in ethanol, methanol, ether, and acetone	[1]

Table 1: Physicochemical Properties of Anhydrous Cobalt(II) Bromide

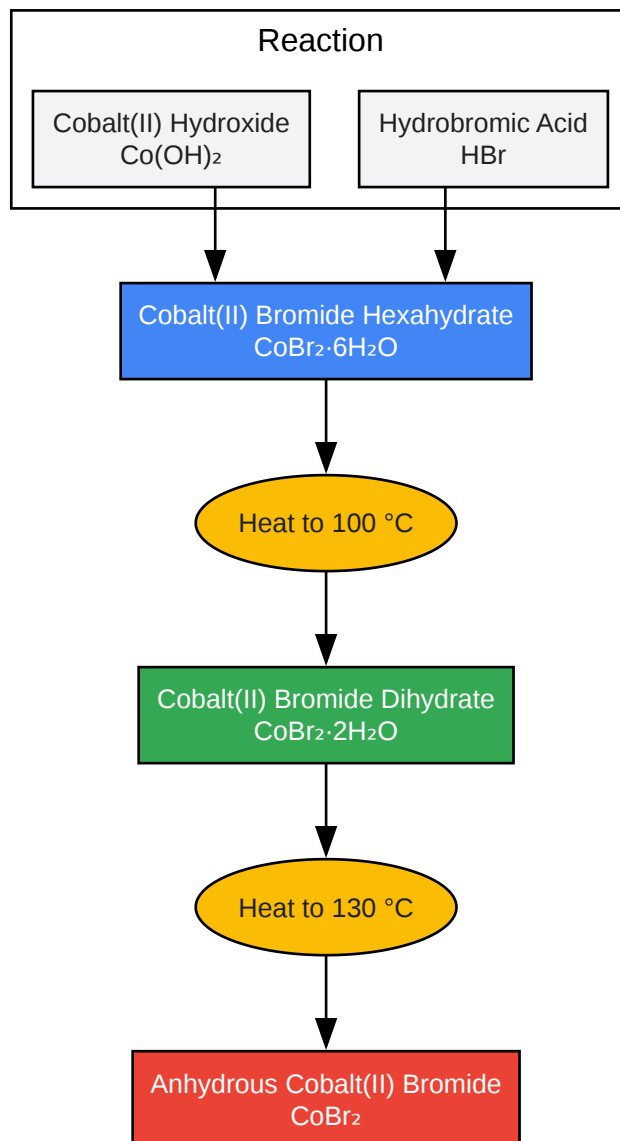
Synthesis and Handling

Synthesis of Anhydrous CoBr₂

Anhydrous cobalt(II) bromide can be prepared through the dehydration of its hydrated forms. A common laboratory-scale synthesis involves the following steps:

- Preparation of Hydrated Cobalt(II) Bromide: Cobalt(II) bromide hexahydrate (CoBr₂·6H₂O) can be synthesized by the reaction of cobalt(II) hydroxide with hydrobromic acid: $\text{Co(OH)}_2 + 2\text{HBr} \rightarrow \text{CoBr}_2 \cdot 6\text{H}_2\text{O}$ [1]
- Dehydration: The hydrated salt is then heated to produce the anhydrous form. This is a two-step process:
 - Heating to 100 °C removes four water molecules to form the dihydrate: $\text{CoBr}_2 \cdot 6\text{H}_2\text{O} \rightarrow \text{CoBr}_2 \cdot 2\text{H}_2\text{O} + 4\text{H}_2\text{O}$ [1]
 - Further heating to 130 °C yields the anhydrous salt: $\text{CoBr}_2 \cdot 2\text{H}_2\text{O} \rightarrow \text{CoBr}_2 + 2\text{H}_2\text{O}$ [1]

A logical workflow for the synthesis of anhydrous CoBr₂ is depicted in the diagram below.

Synthesis of Anhydrous CoBr_2 [Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of anhydrous CoBr_2 .

Handling and Storage

Anhydrous CoBr_2 is hygroscopic and should be stored in a tightly sealed container in a dry, well-ventilated area to prevent the absorption of moisture.[2] It is also classified as a hazardous substance and should be handled with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.[1]

Applications in Organic Synthesis

Anhydrous cobalt(II) bromide is a versatile catalyst in a range of organic reactions. It is particularly effective in forming carbon-carbon and carbon-heteroatom bonds.

Catalysis in Cross-Coupling Reactions

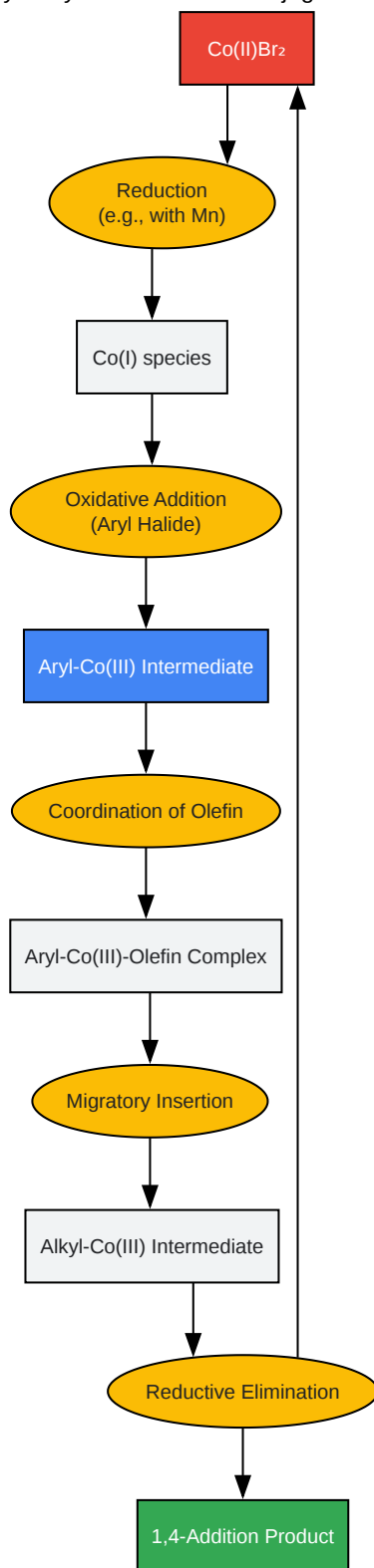
Complexes of CoBr_2 with ligands such as triphenylphosphine or 2,2'-bipyridine have been shown to be efficient catalysts for various cross-coupling reactions.^{[1][3]} These reactions are fundamental in the synthesis of complex organic molecules, including pharmaceuticals and functional materials.

Experimental Protocol: Cobalt-Catalyzed Conjugate Addition

The following is a representative protocol for the CoBr_2 -catalyzed conjugate addition of an aryl halide to an activated olefin, a method valuable for the formation of carbon-carbon bonds.^{[3][4]}

- **Reaction Setup:** In a flame-dried Schlenk tube under an inert atmosphere (e.g., argon), add anhydrous CoBr_2 (5 mol%), 2,2'-bipyridine (5 mol%), and manganese powder (2 equivalents).
- **Addition of Reagents:** To the tube, add the aryl halide (1 equivalent), the activated olefin (1.5 equivalents), and the appropriate solvent (e.g., anhydrous acetonitrile).
- **Reaction Conditions:** Stir the reaction mixture at a specified temperature (e.g., 80 °C) for the required duration (e.g., 12-24 hours), monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up and Purification:** Upon completion, cool the reaction mixture to room temperature and quench with a suitable aqueous solution (e.g., 1 M HCl). Extract the product with an organic solvent (e.g., ethyl acetate), dry the organic layer over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

The catalytic cycle for this type of reaction is generally proposed to involve the formation of an organocobalt intermediate.

Catalytic Cycle of CoBr_2 in Conjugate Addition[Click to download full resolution via product page](#)

Caption: Proposed catalytic cycle for CoBr_2 -mediated conjugate addition.

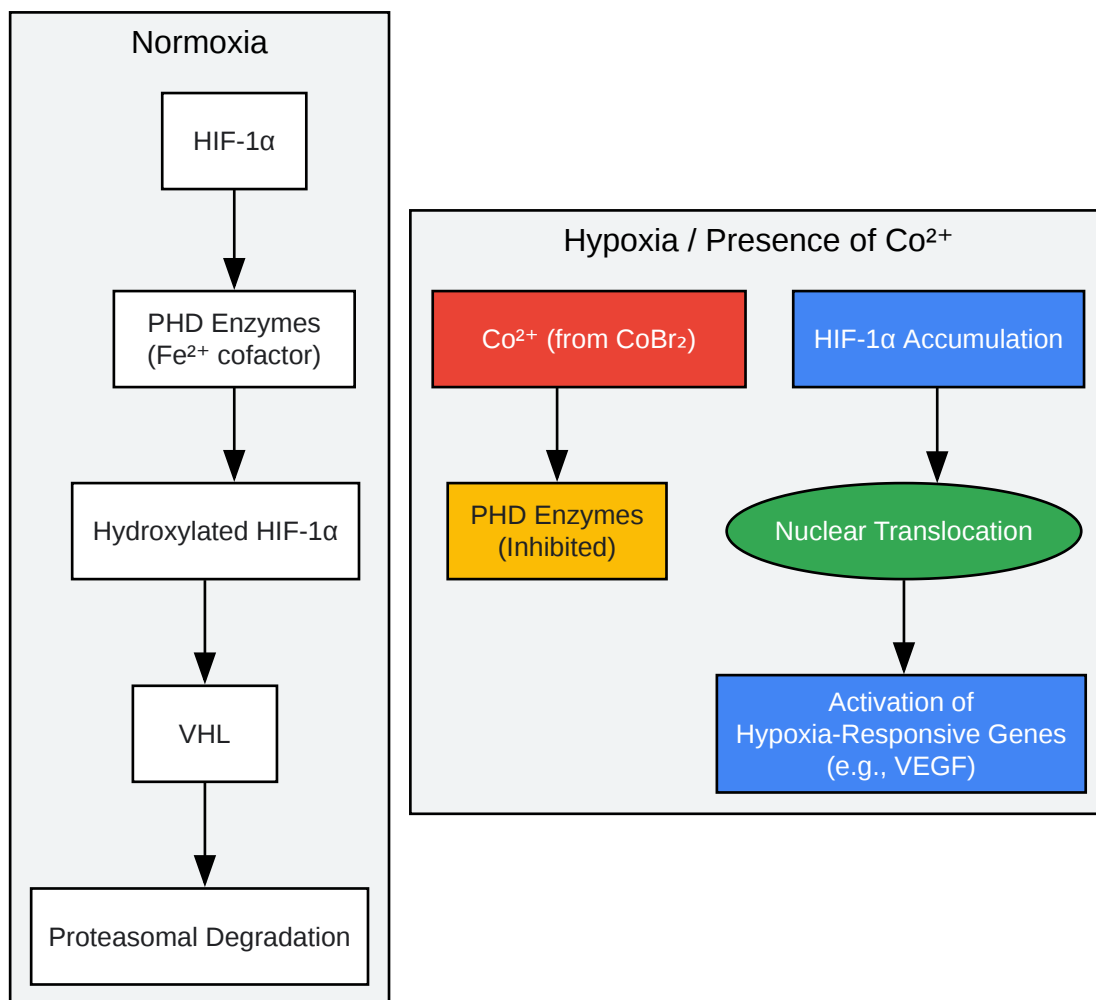
Role as a Hypoxia-Mimetic Agent

In the field of drug development and cell biology, cobalt salts, particularly cobalt(II) chloride (CoCl_2), are widely used to mimic hypoxic conditions in vitro.[5][6][7] While CoBr_2 is less commonly cited for this specific application, the underlying mechanism is expected to be similar due to the action of the Co^{2+} ion.

Mechanism of Hypoxia Induction

Under normal oxygen levels (normoxia), the alpha subunit of the Hypoxia-Inducible Factor 1 ($\text{HIF-1}\alpha$) is hydroxylated by prolyl hydroxylase domain (PHD) enzymes. This leads to its recognition by the von Hippel-Lindau (VHL) tumor suppressor protein, which targets it for proteasomal degradation. In the presence of Co^{2+} , the iron (Fe^{2+}) cofactor of PHD enzymes is displaced, inhibiting their activity. This prevents $\text{HIF-1}\alpha$ hydroxylation and subsequent degradation, allowing it to accumulate, translocate to the nucleus, and activate the transcription of hypoxia-responsive genes.[8]

The signaling pathway for Co^{2+} -induced hypoxia is illustrated below.

Co²⁺-Induced Hypoxia Signaling Pathway[Click to download full resolution via product page](#)

Caption: Signaling pathway of Co²⁺-induced hypoxia.

Experimental Protocol: Induction of Hypoxia in Cell Culture

The following protocol provides a general guideline for inducing a hypoxic response in cultured cells using a cobalt salt.

- **Cell Seeding:** Plate cells at an appropriate density in a multi-well plate and allow them to adhere overnight.

- Preparation of CoBr₂ Solution: Prepare a sterile stock solution of anhydrous CoBr₂ in a suitable solvent (e.g., sterile water or cell culture medium).
- Treatment: Treat the cells with varying concentrations of CoBr₂ (e.g., 100-300 μM) for a specified period (e.g., 24-48 hours). Include a vehicle-treated control group.
- Analysis: Following treatment, assess the hypoxic response by methods such as:
 - Western Blotting: Analyze the protein expression of HIF-1α and downstream targets like VEGF.
 - RT-qPCR: Measure the mRNA levels of hypoxia-inducible genes.
 - Cell-based Assays: Evaluate changes in cell viability, proliferation, or migration.

Conclusion

Anhydrous cobalt(II) bromide is a compound of significant interest to researchers in both chemistry and biology. Its utility as a catalyst in organic synthesis is well-established, enabling the efficient construction of complex molecules. Furthermore, its potential as a hypoxia-mimetic agent provides a valuable tool for investigating cellular responses to low-oxygen environments, with important implications for drug discovery and the understanding of various disease states. This guide provides a foundational understanding of the properties, synthesis, and applications of anhydrous CoBr₂, intended to support and inspire further scientific inquiry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cobalt(II) bromide - Wikipedia [en.wikipedia.org]
- 2. Cobalt dibromide | Br₂Co | CID 24610 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CoBr₂(Bpy): An Efficient Catalyst for the Direct Conjugate Addition of Aryl Halides or Triflates onto Activated Olefins [organic-chemistry.org]

- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. researchgate.net [researchgate.net]
- 7. Cobalt Chloride-induced Hypoxia Can Lead SKBR3 and HEK293T Cell Lines toward Epithelial-mesenchymal Transition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Hypoxia-Mimetic CoCl₂ Agent Enhances Pro-Angiogenic Activities in Ovine Amniotic Epithelial Cells-Derived Conditioned Medium - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Anhydrous Cobalt(II) Bromide: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221230#molecular-weight-of-anhydrous-cobr2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com